

Western blot protocol for pERK with Shp2-IN-13

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Compound of Interest

Compound Name: *Shp2-IN-13*

Cat. No.: *B15578298*

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Application Notes and Protocols:

Topic: Western Blot Analysis of pERK Modulation by **Shp2-IN-13**

Audience: Researchers, scientists, and drug development professionals.

Introduction

Src homology region 2-containing protein tyrosine phosphatase 2 (SHP2) is a critical non-receptor protein tyrosine phosphatase that plays a pivotal role in mediating signal transduction downstream of multiple receptor tyrosine kinases (RTKs).[1][2] It is a key positive regulator of the Ras-MAPK (mitogen-activated protein kinase) signaling pathway, which is crucial for cell proliferation, differentiation, and survival.[3][4] Upon growth factor stimulation, SHP2 is recruited to activated RTKs or associated docking proteins, where it facilitates the activation of Ras, leading to the sequential phosphorylation and activation of Raf, MEK, and ultimately, the extracellular signal-regulated kinase (ERK).[4][5]

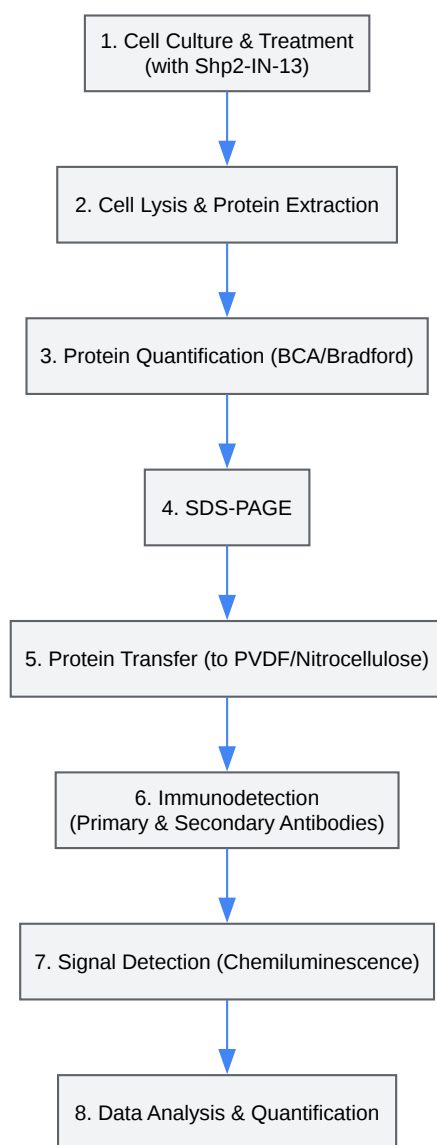
Dysregulation of SHP2 activity is implicated in the pathogenesis of various cancers, making it a compelling therapeutic target.[6][7] **Shp2-IN-13** is a small molecule inhibitor designed to target the enzymatic activity of SHP2. By inhibiting SHP2, **Shp2-IN-13** is expected to attenuate the downstream Ras-MAPK signaling cascade, resulting in a decrease in the phosphorylation of ERK (pERK).[3][8]

Western blotting is a fundamental technique to verify the cellular efficacy of SHP2 inhibitors by quantifying the phosphorylation status of key downstream targets like ERK.[8] This document

provides a detailed protocol for treating cultured cells with **Shp2-IN-13** and subsequently analyzing the levels of pERK (Thr202/Tyr204) and total ERK by Western blot.

Signaling Pathway and Experimental Workflow

The diagrams below illustrate the SHP2-regulated ERK signaling pathway and the general experimental workflow for the Western blot analysis.



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